

chemical properties and structure of calcium thiosulfate (CaS₂O₃)

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Compound of Interest

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Calcium Thiosulfate (CaS₂O₃): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant biological activities of **calcium thiosulfate** (CaS₂O₃). The information is intended to support research, scientific, and drug development applications by consolidating key data on its synthesis, characteristics, and potential therapeutic mechanisms.

Chemical Properties and Structure

Calcium thiosulfate is an inorganic compound that exists in both anhydrous (CaS₂O₃) and, more commonly, hexahydrated (CaS₂O₃·6H₂O) forms.^[1] The hexahydrate is a white, crystalline solid.

Quantitative Data Summary

The key physicochemical properties of **calcium thiosulfate** and its hexahydrate are summarized in the table below for easy reference and comparison.

Property	Anhydrous Calcium Thiosulfate	Calcium Thiosulfate Hexahydrate	References
Molecular Formula	CaS ₂ O ₃	CaS ₂ O ₃ ·6H ₂ O	[1] [2]
Molecular Weight	152.21 g/mol	260.3 g/mol	[1] [2]
Appearance	-	White, triclinic crystals	[1] [3]
Density	-	1.87 g/cm ³	[1]
Solubility in Water	Soluble	78.7 g/100 g at 0°C; 224 g/100 g at 40°C	[3]
Solubility in Ethanol	Insoluble	Insoluble	[1] [3]
Decomposition	Decomposes at 112°C	Spontaneously decomposes at 43- 49°C	[1]

Chemical Structure

The thiosulfate anion ($[S_2O_3]^{2-}$) is structurally analogous to the sulfate ion ($[SO_4]^{2-}$), with one oxygen atom replaced by a sulfur atom. The central sulfur atom is bonded to three oxygen atoms and one terminal sulfur atom.

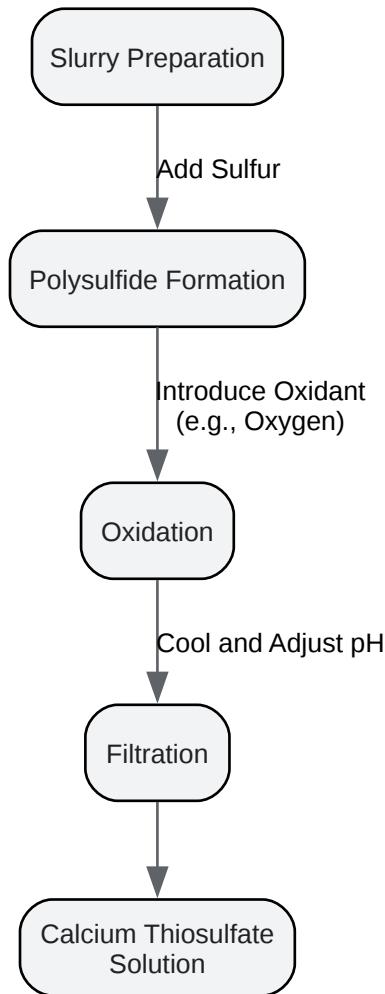
The crystal structure of **calcium thiosulfate** hexahydrate is triclinic.[\[1\]](#)[\[3\]](#) Detailed crystallographic studies have revealed that the structure consists of chains of alternating thiosulfate anions and hydrated calcium cations ($[Ca(H_2O)_6]^{2+}$), where the polyhedra share common oxygen atoms.[\[4\]](#)

Experimental Protocols: Synthesis of Calcium Thiosulfate

Several methods for the synthesis of **calcium thiosulfate** have been reported. A prevalent industrial method involves the oxidation of calcium polysulfide, commonly known as lime-sulfur.

Synthesis from Calcium Polysulfide (Lime-Sulfur)

This method is advantageous due to the use of readily available and inexpensive raw materials. The overall process can be summarized in the following conceptual workflow:



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Fig. 1: Conceptual workflow for **calcium thiosulfate** synthesis.

Detailed Methodology:

- Slurry Preparation: A slurry of calcium hydroxide ($\text{Ca}(\text{OH})_2$) is prepared in water.
- Polysulfide Formation: Elemental sulfur is added to the calcium hydroxide slurry. The mixture is heated (typically to around 90-100°C) and stirred to facilitate the reaction, forming a mixture of calcium polysulfides (CaS_x) and some **calcium thiosulfate**.

- Oxidation: The reaction mixture is cooled to a controlled temperature (e.g., 40-60°C). An oxidizing agent, such as pure oxygen or air, is then bubbled through the slurry. This step selectively oxidizes the calcium polysulfides to **calcium thiosulfate**.
- Filtration and Purification: After the oxidation is complete, the solution is cooled. The pH may be adjusted to the neutral range (6.5-7.5) to improve stability. The solution is then filtered to remove any unreacted sulfur and insoluble byproducts, such as calcium sulfite. The resulting clear solution is an aqueous solution of **calcium thiosulfate**.

Biological Activities and Relevance in Drug Development

While **calcium thiosulfate** itself is not a primary therapeutic agent, the thiosulfate ion has garnered significant interest in the medical field for its therapeutic potential. The biological effects observed with sodium thiosulfate are largely attributable to the thiosulfate anion and are therefore relevant to **calcium thiosulfate**.

Mechanism in Cyanide Poisoning

Thiosulfate is a well-established antidote for cyanide poisoning.^{[5][6]} The mechanism involves the enzymatic conversion of the highly toxic cyanide ion to the much less toxic thiocyanate ion, a reaction catalyzed by the mitochondrial enzyme rhodanese (thiosulfate sulfurtransferase).^[5]
^[7]

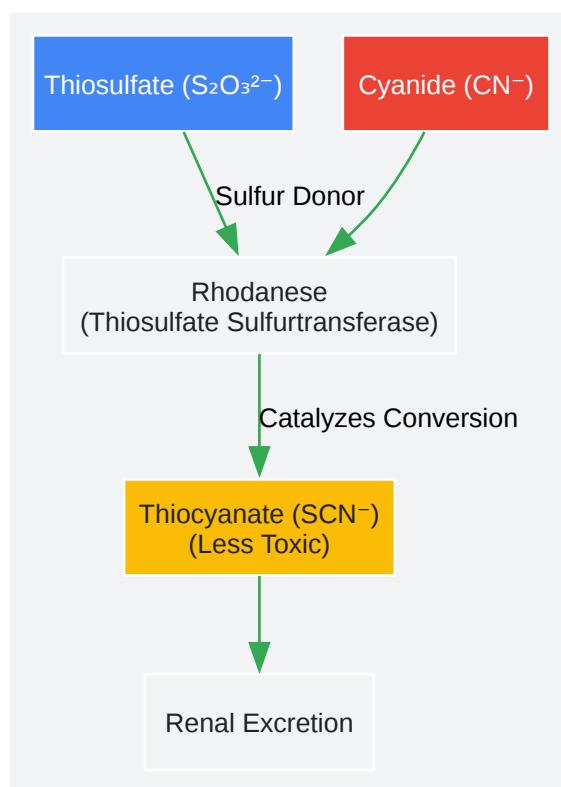
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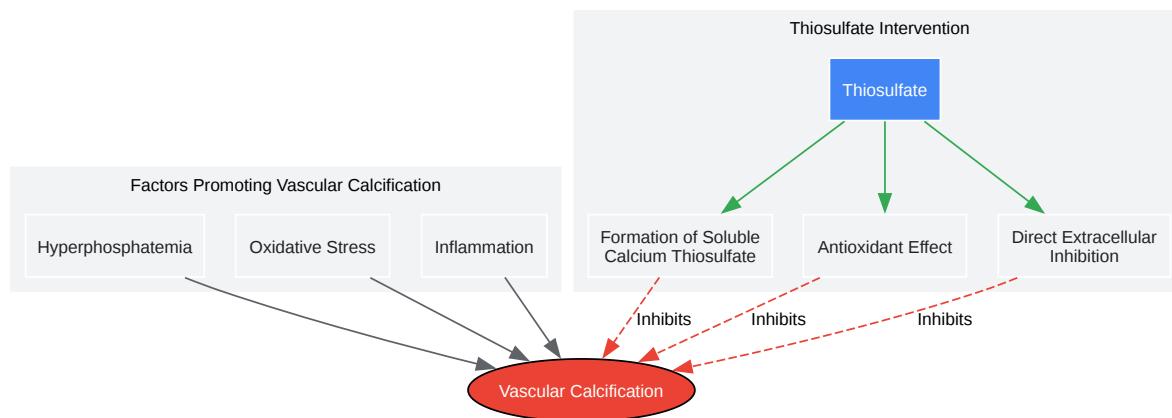
Fig. 2: Detoxification of cyanide by thiosulfate.

Role in Vascular Calcification

Vascular calcification is a serious complication in patients with chronic kidney disease.

Thiosulfate has been investigated for its potential to inhibit this process.^{[8][9]} The proposed mechanisms include:

- Chelation of Calcium: Thiosulfate can form a soluble complex with calcium ions, which may help to prevent their deposition in soft tissues.^{[9][10]}
- Antioxidant Properties: Thiosulfate exhibits antioxidant effects, which may protect vascular smooth muscle cells from oxidative stress-induced damage and subsequent calcification.^{[9][11]}
- Direct Extracellular Effect: Studies suggest that thiosulfate has a direct, extracellular effect that inhibits calcification, independent of its effects on ionized calcium or pH.^[8]



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Fig. 3: Proposed mechanisms of thiosulfate in inhibiting vascular calcification.

Antioxidant Activity and Nrf2 Signaling

The antioxidant properties of thiosulfate are a key aspect of its therapeutic potential.^[11] It can act as a scavenger of reactive oxygen species (ROS).^[12] Furthermore, there is evidence linking thiosulfate metabolism to the nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.^[13] Nrf2 is a master regulator of the cellular antioxidant response.^[14] The activation of the Nrf2 pathway leads to the expression of a battery of antioxidant and cytoprotective genes.^{[15][16]} The interplay between thiosulfate, its metabolic products like hydrogen sulfide, and the Nrf2 pathway represents a promising area for therapeutic intervention in diseases associated with oxidative stress.^{[13][17]}

Conclusion

Calcium thiosulfate is a stable and soluble source of the thiosulfate ion. While its direct applications in drug development are still emerging, the well-documented therapeutic effects of the thiosulfate anion in conditions like cyanide poisoning and vascular calcification highlight its potential. The antioxidant properties of thiosulfate and its interaction with key cellular signaling pathways like Nrf2 warrant further investigation for the development of novel therapeutic

strategies for a range of diseases. This technical guide provides a foundational understanding of the chemical and biological properties of **calcium thiosulfate** to aid in these research and development endeavors.

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